

Application Note: Analytical Characterization of 6-Bromoindoline Hydrochloride

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Compound of Interest

Compound Name: 6-Bromoindoline hydrochloride

CAS No.: 1187933-30-7

Cat. No.: B1501228

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Abstract & Scope

This technical guide provides a comprehensive protocol for the structural confirmation, purity assessment, and physical characterization of **6-Bromoindoline hydrochloride** (CAS: 63839-24-7). Unlike its oxidized counterpart (6-bromoindole), this molecule contains a saturated C2-C3 bond, necessitating specific NMR interpretation strategies. This document outlines validated workflows for NMR spectroscopy, HPLC purity analysis, and salt stoichiometry determination, designed for researchers in early-stage drug discovery and intermediate synthesis.

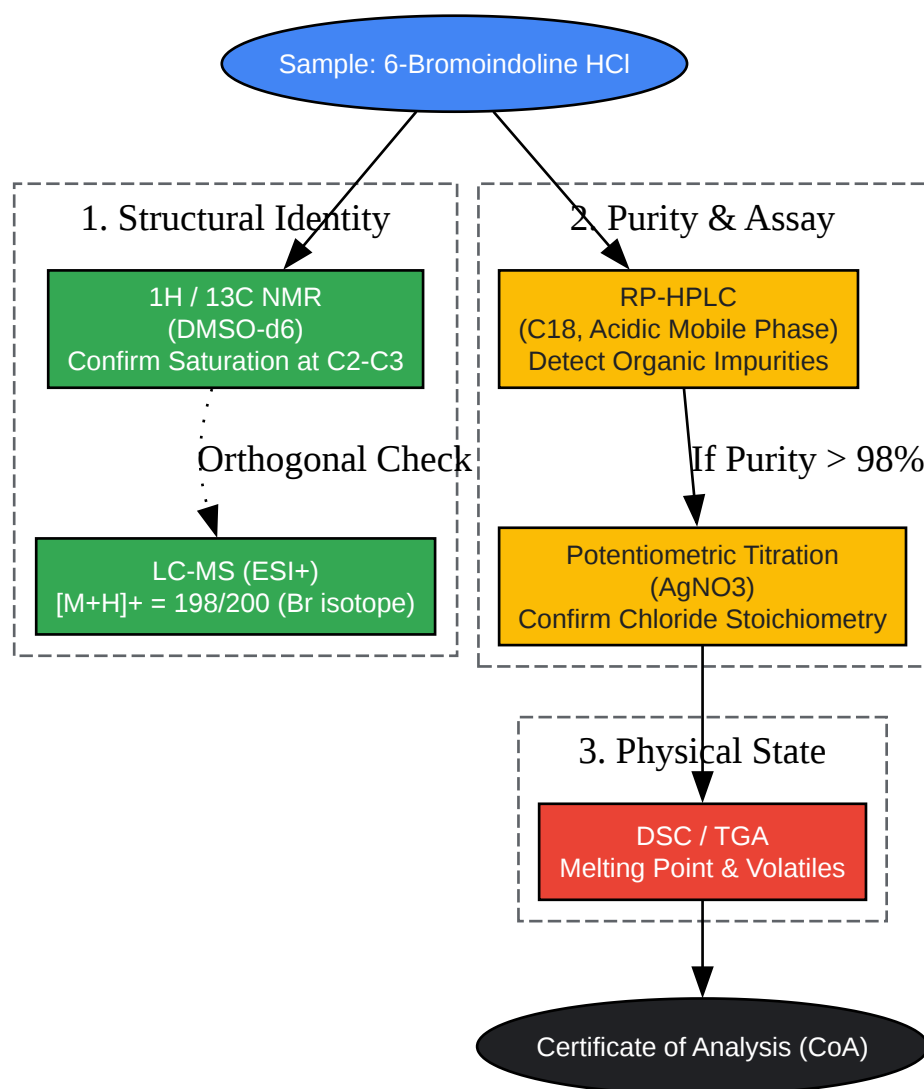
Molecule Profile & Significance

6-Bromoindoline hydrochloride is a critical building block in medicinal chemistry, serving as a scaffold for the synthesis of kinase inhibitors, GPCR ligands, and indole-based alkaloids. The bromine at the C6 position offers a versatile handle for palladium-catalyzed cross-coupling reactions (Suzuki, Buchwald-Hartwig), while the indoline nitrogen allows for diversification via alkylation or acylation.

Property	Specification
Chemical Name	6-Bromo-2,3-dihydro-1H-indole hydrochloride
CAS Number	63839-24-7
Molecular Formula	
Molecular Weight	198.06 (Free Base) / 234.52 (HCl Salt)
Appearance	White to light-brown crystalline solid
Solubility	Soluble in DMSO, Methanol, Water; Insoluble in non-polar solvents
Storage	2-8°C, Hygroscopic, Light Sensitive (Store in Amber Vials)

Analytical Workflow Diagram

The following flowchart illustrates the logical sequence for full characterization, ensuring identity, purity, and solid-state properties are verified.



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Figure 1: Step-by-step characterization logic for 6-Bromoindoline HCl.

Protocol 1: Structural Identification (NMR)

Objective: To distinguish the indoline core (saturated) from potential indole impurities (unsaturated) and confirm the position of the bromine atom.

Materials

- Solvent: DMSO-d6 (preferred for HCl salts due to solubility).
- Instrument: 400 MHz NMR or higher.

Method

- Dissolve ~10 mg of sample in 0.6 mL DMSO-d₆.

- Acquire

¹H NMR (16 scans) and

¹³C NMR (512 scans).

Interpretation Guide

The key differentiator between 6-bromoindoline and 6-bromoindole is the presence of aliphatic protons at positions 2 and 3.

Position	Proton Type	Chemical Shift (, ppm)	Multiplicity	Diagnostic Note
C2	Aliphatic	3.50 – 3.65	Triplet (t)	Distinct from indole C2-H (aromatic, ~7.3 ppm)
C3	Aliphatic	2.95 – 3.10	Triplet (t)	Upfield from C2 due to lack of N-deshielding
NH	Ammonium	~10.0 – 11.0	Broad Singlet	Exchangeable; visible in DMSO-d ₆ , absent in
C7-H	Aromatic	~6.8 – 7.0	Doublet (d)	Ortho to N, Meta to Br
C5-H	Aromatic	~6.9 – 7.1	dd	Ortho to Br, Meta to N
C4-H	Aromatic	~7.2 – 7.4	Doublet (d)	

Critical Check: If you observe a doublet around 6.4 ppm and 7.3 ppm lacking aliphatic coupling, your sample has oxidized to 6-bromoindole.

Protocol 2: Purity Assessment (HPLC)

Objective: Quantify organic purity and detect the oxidized indole impurity. Challenge: As a basic amine, 6-bromoindoline can tail on standard silica columns. Acidic modification is required.

Chromatographic Conditions

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m or 5 μ m.
- Mobile Phase A: Water + 0.1% Trifluoroacetic Acid (TFA) or Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% TFA or Formic Acid.
- Flow Rate: 1.0 mL/min.[1]
- Wavelength: 254 nm (aromatic region) and 210 nm.
- Injection Volume: 5 μ L.
- Column Temp: 30°C.

Gradient Table

Time (min)	% Mobile Phase B
0.0	5
10.0	95
12.0	95
12.1	5
15.0	5 (Re-equilibration)

Acceptance Criteria

- Purity: $\geq 98.0\%$ (Area %).[2]

- Impurity Limit: 6-Bromoindole (oxidized impurity) should be $\leq 0.5\%$. It typically elutes later than the indoline due to the planar aromatic structure interacting more strongly with the C18 phase.

Protocol 3: Salt Stoichiometry & Thermal Analysis

Objective: Confirm the formation of the mono-hydrochloride salt and determine the melting point.

A. Chloride Content (Titration)

Since the free base is an oil/low-melting solid and the salt is a solid, confirming the HCl ratio is vital for molecular weight calculations in synthesis.

- Method: Potentiometric titration with 0.1 N Silver Nitrate ().
- Solvent: Water/Methanol (50:50).
- Calculation:
 - Theoretical Cl for Mono-HCl: $\sim 15.1\%$ ^[3]
 - Acceptance Range: 14.5% – 15.7%

B. Thermal Analysis (DSC)

- Instrument: Differential Scanning Calorimeter.
- Program: Heat from 30°C to 250°C at 10°C/min under .
- Expectation:
 - Free Base: Low melting point (predicted $\sim 266^\circ\text{C}$ boiling, likely liquid or low melting solid at RT).

- HCl Salt: Distinct endothermic melting peak, typically >200°C often accompanied by decomposition (browning).[2]
- Note: Literature values often cite the indole MP (93-96°C). Do not confuse this with the indoline salt.

Troubleshooting & Expert Insights

- Oxidation Risk: Indolines are susceptible to oxidation to indoles upon prolonged exposure to air and light. If the HPLC shows a growing peak at a higher retention time, the sample is oxidizing. Store under Argon/Nitrogen.
- Solubility Issues: If the salt does not dissolve in the HPLC mobile phase immediately, use a 50:50 Water:Methanol diluent. Do not use pure Acetonitrile for sample prep as the salt may precipitate.
- Hygroscopicity: The HCl salt can absorb moisture. If the assay (by HPLC) is high but the weight-based yield in synthesis is low, perform a Water Content (Karl Fischer) analysis.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13098379, 6-Bromoindoline. Retrieved October 26, 2023 from [\[Link\]](#)
- Royal Society of Chemistry. General methods for reduction of nitroarenes and carbonyl compounds (NMR interpretation support). Retrieved October 26, 2023 from [\[Link\]](#)

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Sources

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- [2. Pyridoxine Hydrochloride or Vitamin B6 Manufacturers, with SDS \[mubychem.com\]](#)
- [3. 6-Bromooxindole | C₈H₆BrNO | MD Topology | NMR | X-Ray \[atb.uq.edu.au\]](#)
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